

# The Discovery and Characterization of Thiofulminic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *Thiofulminic acid*

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## Abstract

**Thiofulminic acid** (HCNS), a sulfur-containing analogue of fulminic acid, remained a theoretical curiosity for many years. Its high reactivity and instability made it a challenging target for isolation and characterization. This technical guide provides a comprehensive overview of the discovery and history of **thiofulminic acid**, focusing on the seminal experimental work that led to its first isolation and the subsequent astronomical observations that confirmed its presence in the interstellar medium. Detailed experimental protocols, quantitative spectroscopic data, and signaling pathway diagrams are presented for researchers, scientists, and drug development professionals.

## Introduction

The study of small, reactive molecules containing the CNO functional group has a rich history, with fulminic acid (HCNO) being a prominent, albeit explosive, example. The substitution of oxygen with sulfur to form **thiofulminic acid** (HCNS) was long hypothesized, but its fleeting existence prevented definitive characterization. This changed in the 21st century with the advent of sophisticated matrix isolation techniques and, more recently, advanced radio astronomy. This document details the key milestones in our understanding of this elusive molecule.

## History and Discovery

The history of **thiofulminic acid** is marked by two pivotal events: its first laboratory synthesis and characterization in 2009, and its subsequent discovery in interstellar space in 2024.

## First Isolation and Spectroscopic Observation (2009)

The first successful isolation and spectroscopic identification of **thiofulminic acid** was reported by Pasinszki et al. in 2009.<sup>[1]</sup> Their work provided the first direct evidence for the existence of this molecule. The researchers generated and trapped **thiofulminic acid** in a cryogenic argon (Ar) or krypton (Kr) matrix.<sup>[1]</sup> The identification was achieved through infrared (IR) spectroscopy, with the experimental vibrational frequencies showing excellent agreement with high-level ab initio calculations.<sup>[1]</sup>

## Astronomical Detection in the Interstellar Medium (2024)

A significant chapter in the history of **thiofulminic acid** was written in 2024 when Cernicharo et al. reported its first detection in the interstellar medium (ISM).<sup>[2]</sup> Using the QUIJOTE (Q-band Ultrasensitive Inspection of Trans-Mediterranean Objects) line survey, they identified the rotational transitions of HCNS in the direction of the Taurus Molecular Cloud 1 (TMC-1).<sup>[2]</sup> This discovery confirmed the presence of **thiofulminic acid** in the cosmos and opened new avenues for astrochemistry research.

## Experimental Protocols

The generation and characterization of **thiofulminic acid** require specialized techniques due to its high reactivity. The following protocol is based on the work of Pasinszki et al.<sup>[1]</sup>

### Synthesis of Thiofulminic Acid via UV Photolysis in a Cryogenic Matrix

Objective: To generate and isolate **thiofulminic acid** for spectroscopic analysis.

Precursor: 1,2,5-Thiadiazole

Methodology:

- **Matrix Preparation:** A gaseous mixture of 1,2,5-thiadiazole and a noble gas (argon or krypton) is prepared. The concentration of the precursor in the matrix gas is typically low to

ensure the isolation of individual molecules.

- **Deposition:** The gas mixture is slowly deposited onto a cryogenic window (e.g., CsI) maintained at a very low temperature (typically around 10-20 K) within a high-vacuum chamber.
- **UV Irradiation:** The solid matrix containing the isolated 1,2,5-thiadiazole molecules is irradiated with a UV light source. For the generation of **thiofulminic acid**, a wavelength of 254 nm is used.<sup>[1]</sup> The UV photolysis induces the fragmentation of the 1,2,5-thiadiazole precursor, leading to the formation of **thiofulminic acid** and other products.
- **Spectroscopic Analysis:** The infrared spectrum of the matrix is recorded before and after UV irradiation using a Fourier-transform infrared (FTIR) spectrometer. The appearance of new absorption bands corresponding to the vibrational modes of **thiofulminic acid** confirms its formation.

## Quantitative Data

### Infrared Spectroscopic Data

The primary method for the identification of matrix-isolated **thiofulminic acid** is infrared spectroscopy. The experimentally observed vibrational frequencies are compared with those predicted by ab initio calculations.

Vibrational Mode	Calculated Frequency (cm <sup>-1</sup> ) (B3LYP/6-311+G(3df,3pd))	Experimental Frequency (cm <sup>-1</sup> ) (in Ar matrix) <sup>[1]</sup>
$\nu(\text{CH})$	3329	3302.5
$\nu(\text{CN})$	2049	2021.7
$\delta(\text{HCN})$	728	720.3

### Astronomical Observational Data

The detection of **thiofulminic acid** in TMC-1 provided valuable data on its abundance and physical conditions in the interstellar medium.

Parameter	Value	Source
Rotational Temperature (Trot)	$7.0 \pm 0.5$ K	[3]
Column Density (N)	$(9.0 \pm 0.5) \times 10^9$ cm <sup>-2</sup>	[2][3]

## Visualizations

### Timeline of Thiofulminic Acid Discovery

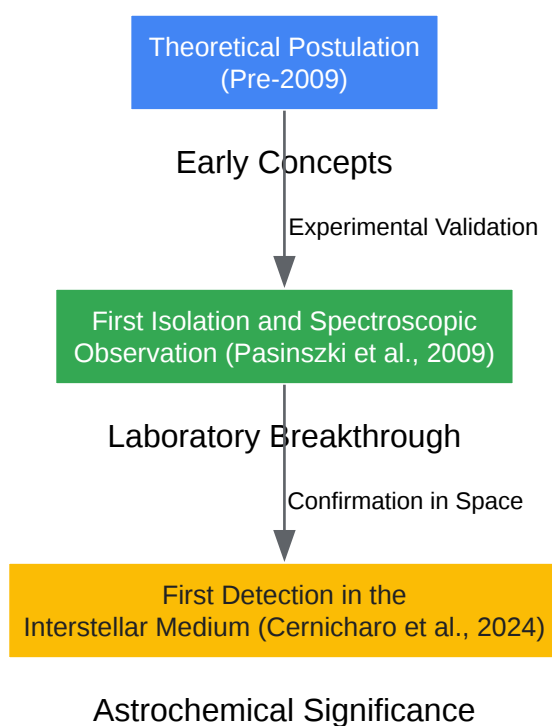


Figure 1: Timeline of Key Events in Thiofulminic Acid Research

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Caption: Figure 1: Timeline of Key Events in **Thiofulminic Acid** Research

## Experimental Workflow for the Synthesis of Thiofulminic Acid

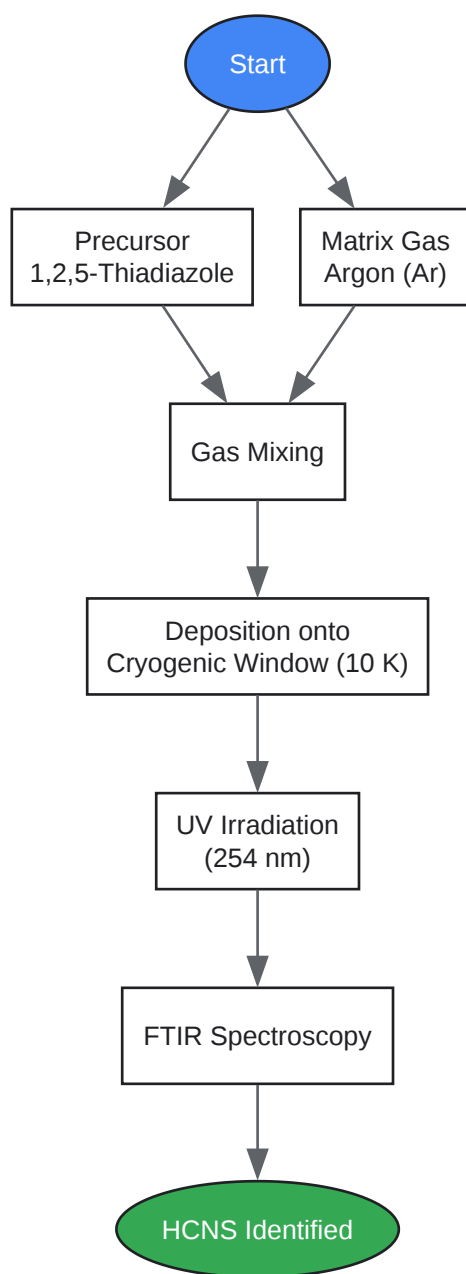


Figure 2: Experimental Workflow for Matrix Isolation of HCNS

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Caption: Figure 2: Experimental Workflow for Matrix Isolation of HCNS

## Photochemical Formation Pathway of Thiofulminic Acid

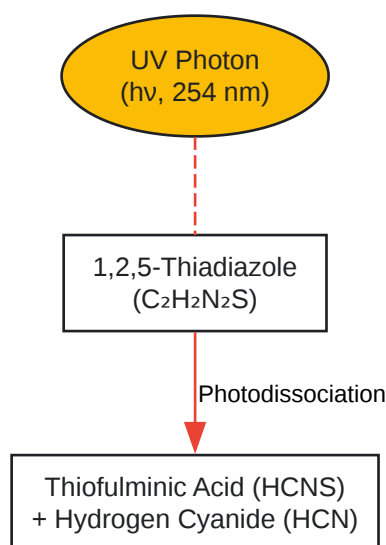


Figure 3: Photodissociation Pathway of 1,2,5-Thiadiazole

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Caption: Figure 3: Photodissociation Pathway of 1,2,5-Thiadiazole

## Conclusion

The discovery and characterization of **thiofulminic acid** represent a significant achievement in the study of reactive intermediates. The successful application of matrix isolation spectroscopy has paved the way for a deeper understanding of its properties. The subsequent detection of **thiofulminic acid** in the interstellar medium underscores the importance of fundamental laboratory chemistry in unraveling the complexities of the cosmos. Future research will likely focus on exploring the reactivity of **thiofulminic acid** and its potential role in synthetic and astrochemical processes.

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## References

- 1. researchgate.net [researchgate.net]

- 2. Discovery of thiofulminic acid with the QUIJOTE line survey: A study of the isomers of HNCS and HNCO in TMC-1 | Astronomy & Astrophysics (A&A) [aanda.org]
- 3. aanda.org [aanda.org]
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